

N-Cyclohexyl-N'-phenyl-p-phenylenediamine: A Technical Whitepaper

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Compound of Interest

Compound Name: *N-Cyclohexyl-N'-phenyl-p-phenylenediamine*

Cat. No.: B089868

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CAS Number: 101-87-1

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

N-Cyclohexyl-N'-phenyl-p-phenylenediamine (CPPD), a substituted p-phenylenediamine derivative, is a chemical of significant industrial importance, primarily utilized as an antioxidant in the rubber industry to prevent degradation of vulcanized rubber products. While effective in its industrial application, CPPD is also recognized as a potent contact allergen, necessitating a thorough understanding of its chemical properties, synthesis, biological interactions, and environmental fate. This technical guide provides a comprehensive overview of the current knowledge on **N-Cyclohexyl-N'-phenyl-p-phenylenediamine**, including its physicochemical properties, a detailed synthesis protocol, its role as a contact allergen with an illustrative signaling pathway, and a summary of available toxicological and environmental data. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and chemical safety assessment.

Chemical and Physical Properties

N-Cyclohexyl-N'-phenyl-p-phenylenediamine is a solid that can range in color from white to dark brown or very dark brown, depending on its purity and exposure to air and light. It is soluble in organic solvents like chloroform and methanol but not in water.

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₂₂ N ₂	
Molecular Weight	266.38 g/mol	
Melting Point	118-119 °C	
Boiling Point	~185 °C	
Flash Point	275.9 °C	
Density	1.121 g/cm ³	
Vapor Pressure	6 x 10 ⁻⁸ mmHg at 25 °C	
pKa	6.40 ± 0.20 (Predicted)	
LogP	4.03	

Synthesis of N-Cyclohexyl-N'-phenyl-p-phenylenediamine

The primary synthesis route for **N-Cyclohexyl-N'-phenyl-p-phenylenediamine** is through the reductive amination of 4-aminodiphenylamine with cyclohexanone.

Experimental Protocol: Reductive Amination

This protocol describes a general procedure for the synthesis of **N-Cyclohexyl-N'-phenyl-p-phenylenediamine** via reductive amination.

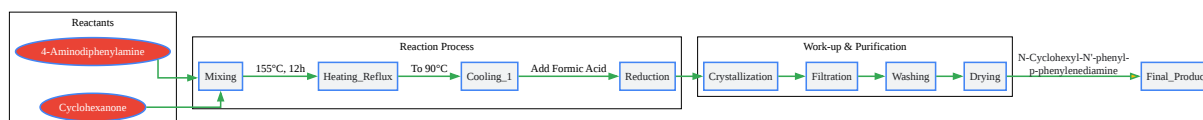
Materials:

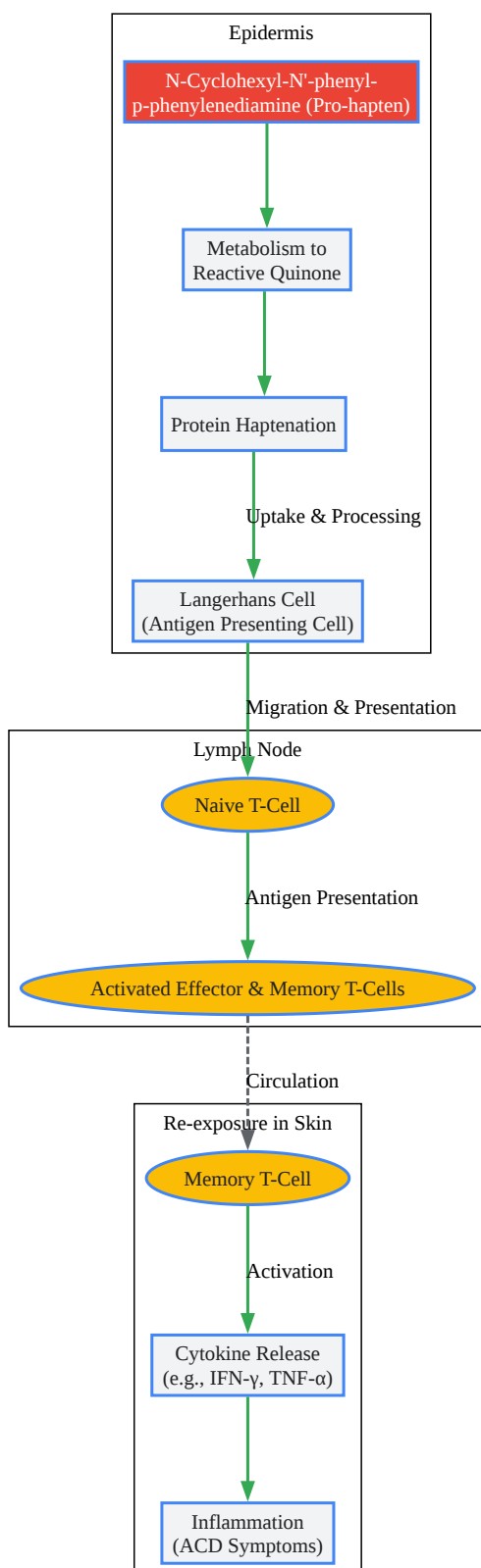
- 4-Aminodiphenylamine
- Cyclohexanone
- Formic acid (reducing agent)
- Methanol (solvent)

- Reactor with heating, stirring, and reflux capabilities
- Crystallization and filtration apparatus

Procedure:

- **Reaction Setup:** In a suitable reactor, combine 4-aminodiphenylamine and cyclohexanone.
- **Reaction Conditions:** Heat the mixture to 155 °C and maintain it under reflux with continuous stirring for 12 hours.
- **Reduction:** Cool the reaction mixture to 90 °C. Slowly add formic acid to initiate the reduction reaction. The addition should be controlled to manage the evolution of carbon dioxide gas. Continue stirring until the gas evolution subsides.
- **Isolation and Purification:** Cool the reaction mixture to allow for the crystallization of the product. Collect the solid product by filtration.
- **Washing and Drying:** Wash the collected solid with a suitable solvent to remove impurities, followed by drying to obtain the final product.
- **Grinding:** The dried product can be ground to a fine powder.





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